

# An In-depth Technical Guide to 4-(3-Methylbutoxy)benzaldehyde

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## Compound of Interest

Compound Name: 4-(3-Methylbutoxy)benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(3-Methylbutoxy)benzaldehyde**, a member of the aromatic aldehyde family. This document details its chemical identity, physical properties, a standard synthesis protocol, and explores its potential applications, particularly within the realm of drug discovery and development.

## Chemical Identity and Synonyms

**4-(3-Methylbutoxy)benzaldehyde** is also known by several other names in scientific literature and chemical catalogs. A clear identification is crucial for accurate research and procurement.

Identifier	Value
IUPAC Name	4-(3-Methylbutoxy)benzaldehyde
Synonyms	Benzaldehyde, 4-(3-methylbutoxy)-; 4-(Isopentyloxy)benzaldehyde; p-(Isopentyloxy)benzaldehyde[1]
CAS Number	18986-09-9[1]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	192.25 g/mol

## Physicochemical Properties

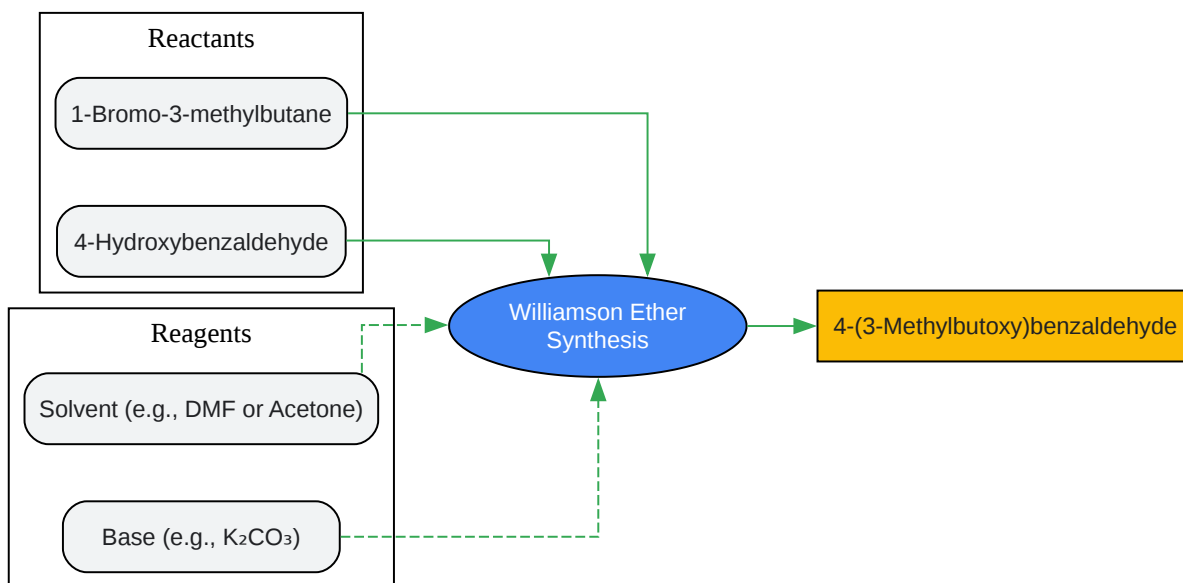
The physical and chemical properties of **4-(3-Methylbutoxy)benzaldehyde** are summarized below. These characteristics are essential for its handling, storage, and application in various experimental setups.

Property	Value
Boiling Point	136-137 °C (at 5 Torr)[1]
Density (Predicted)	1.003 ± 0.06 g/cm <sup>3</sup> [1]
Appearance	Not specified, but analogous compounds are typically clear to pale yellow liquids.

## Synthesis of 4-(3-Methylbutoxy)benzaldehyde

The most common and efficient method for the synthesis of **4-(3-Methylbutoxy)benzaldehyde** is the Williamson ether synthesis. This reaction involves the O-alkylation of 4-hydroxybenzaldehyde with an appropriate alkyl halide in the presence of a base.

Reaction Scheme:



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Caption: Williamson ether synthesis of **4-(3-Methylbutoxy)benzaldehyde**.

#### Experimental Protocol:

This protocol is based on established procedures for the synthesis of analogous 4-alkoxybenzaldehydes.[2][3]

- Materials:
  - 4-hydroxybenzaldehyde
  - 1-bromo-3-methylbutane (isopentyl bromide)
  - Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), finely powdered
  - N,N-Dimethylformamide (DMF) or Acetone (anhydrous)

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Procedure:
  - To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxybenzaldehyde (1.0 equivalent) and finely powdered potassium carbonate (1.5 equivalents).
  - Add a suitable volume of anhydrous DMF or acetone to the flask (e.g., 10-15 mL per gram of 4-hydroxybenzaldehyde).
  - Begin stirring the suspension and add 1-bromo-3-methylbutane (1.1 equivalents) dropwise.
  - Heat the reaction mixture to reflux (a temperature of 50-80 °C is common) and maintain for several hours (typically 4-6 hours).<sup>[2]</sup>
  - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (4-hydroxybenzaldehyde) is consumed.
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Filter the mixture to remove the inorganic salts (potassium carbonate and potassium bromide).
  - Wash the solid residue with a small amount of acetone or ethyl acetate.
  - Concentrate the filtrate under reduced pressure to remove the solvent.
  - Dissolve the resulting residue in ethyl acetate and transfer it to a separatory funnel.
  - Wash the organic layer with water and then with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

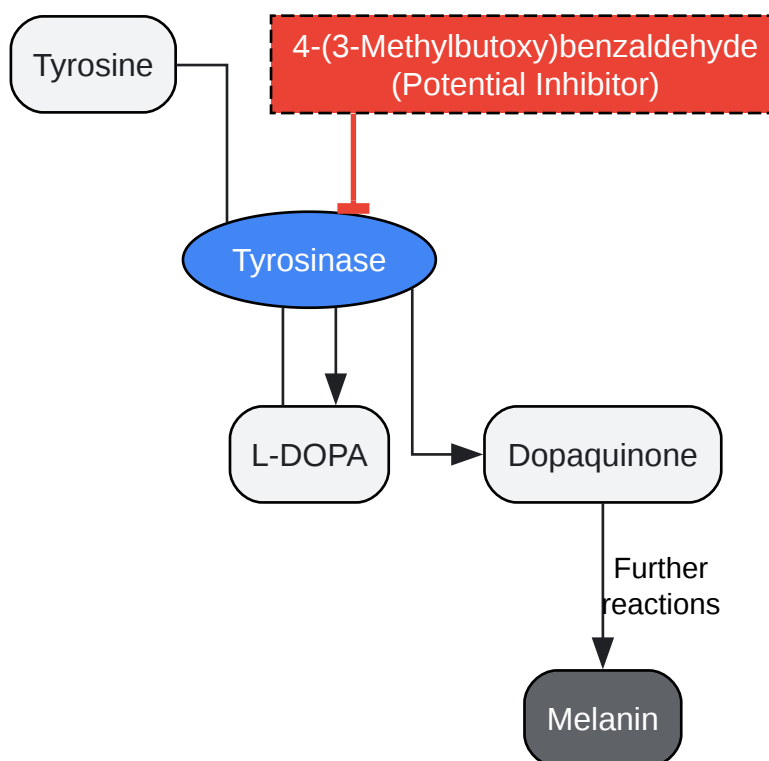
## Applications in Research and Drug Development

Benzaldehyde and its derivatives are versatile compounds with applications in various industries, including pharmaceuticals and fragrances.[4] **4-(3-Methylbutoxy)benzaldehyde** serves as a valuable intermediate in organic synthesis and has been investigated for its potential biological activities.

Potential as a Tyrosinase Inhibitor:

Tyrosinase is a key enzyme in the biosynthesis of melanin, the primary pigment in human skin, hair, and eyes.[5] The overproduction of melanin can lead to hyperpigmentation disorders. Consequently, tyrosinase inhibitors are of significant interest in the cosmetic and pharmaceutical industries as depigmenting agents.[5]

Studies have shown that 4-substituted benzaldehydes can act as tyrosinase inhibitors.[6][7] The nature and size of the substituent at the 4-position can influence the inhibitory activity. For instance, benzaldehydes with bulky substituents at the 4-position, such as 4-alkyl and 4-alkoxy groups, have been reported to act as full inhibitors of tyrosinase.[6][7] This suggests that **4-(3-Methylbutoxy)benzaldehyde**, with its relatively bulky alkoxy group, is a promising candidate for investigation as a tyrosinase inhibitor.



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Caption: Proposed inhibition of the melanogenesis pathway by **4-(3-Methylbutoxy)benzaldehyde**.

#### Antimicrobial and Antifungal Activities:

Benzaldehyde and its derivatives have demonstrated a range of biological activities, including antimicrobial and antifungal properties.[8][9] While specific data for **4-(3-Methylbutoxy)benzaldehyde** is not readily available, its structural similarity to other bioactive benzaldehydes makes it a candidate for screening in antimicrobial assays. For example, various benzaldehyde derivatives have shown inhibitory activity against fungi like *Aspergillus flavus* and bacteria such as *Staphylococcus aureus*. [8][10]

#### Use in Organic Synthesis:

As an aromatic aldehyde, **4-(3-Methylbutoxy)benzaldehyde** can serve as a building block in the synthesis of more complex molecules. The aldehyde functional group is highly reactive and can participate in a variety of chemical transformations, such as the formation of Schiff bases and chalcones, which are classes of compounds known for their diverse biological activities.

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